

In-Depth Technical Guide: Physicochemical Properties of 2,4,5-Trifluorobenzoic Acid

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Compound of Interest

Compound Name: 2,4,5-Trifluorobenzoic acid

Cat. No.: B125228

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This guide provides a detailed overview of the molecular weight and mass of **2,4,5-Trifluorobenzoic acid**, a key intermediate in the development of pharmaceuticals and other specialty chemicals. The information is tailored for researchers, scientists, and professionals in the field of drug development.

Core Physicochemical Data

The fundamental physicochemical properties of **2,4,5-Trifluorobenzoic acid** are crucial for its application in chemical synthesis and analysis. These values are summarized in the table below for clarity and ease of comparison.

Property	Value	Unit
Molecular Weight	176.09[1][2][3]	g/mol
Exact Mass	176.00851382[1]	Da
Monoisotopic Mass	176.00851382[1]	Da
Molecular Formula	C ₇ H ₃ F ₃ O ₂ [2]	

Experimental Protocols

Accurate determination of the molecular weight and mass of **2,4,5-Trifluorobenzoic acid** is typically achieved through mass spectrometry. The following outlines a general experimental

protocol for this analysis.

Objective: To determine the exact mass of **2,4,5-Trifluorobenzoic acid** using high-resolution mass spectrometry (HRMS).

Materials:

- **2,4,5-Trifluorobenzoic acid** sample
- High-performance liquid chromatography (HPLC)-grade solvent (e.g., acetonitrile, methanol)
- Calibrant solution for the mass spectrometer

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Orbitrap, TOF)
- Electrospray Ionization (ESI) source

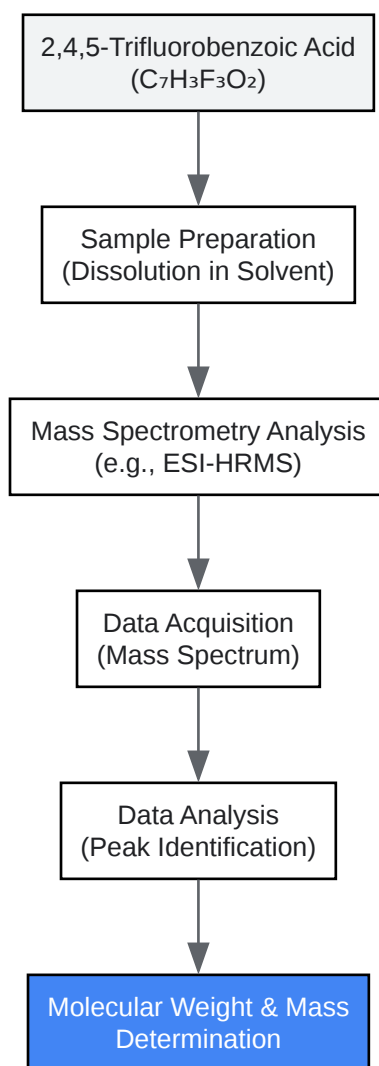
Procedure:

- **Sample Preparation:** A dilute solution of **2,4,5-Trifluorobenzoic acid** is prepared by dissolving a small amount of the compound in a suitable solvent.
- **Instrument Calibration:** The mass spectrometer is calibrated using a standard calibrant solution to ensure high mass accuracy.
- **Sample Infusion:** The prepared sample solution is introduced into the mass spectrometer via direct infusion or through an HPLC system.
- **Ionization:** The sample is ionized using the ESI source, typically in negative ion mode to deprotonate the carboxylic acid group, forming $[M-H]^-$ ions.
- **Mass Analysis:** The ions are guided into the mass analyzer, where their mass-to-charge ratio (m/z) is measured with high resolution and accuracy.
- **Data Processing:** The resulting mass spectrum is processed to identify the peak corresponding to the $[M-H]^-$ ion of **2,4,5-Trifluorobenzoic acid**. The exact mass is

determined from this peak.

Conceptual Workflow: From Structure to Property Determination

The following diagram illustrates the logical workflow from the chemical structure of **2,4,5-Trifluorobenzoic acid** to the experimental determination of its molecular weight and mass.



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Caption: Workflow for determining the molecular properties of **2,4,5-Trifluorobenzoic acid**.

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References

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